Spectroscopic Data for (3-Nitrophenyl)methanamine: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*(3-Nitrophenyl)methanamine*
CAS No.:	*7409-18-9*
Cat. No.:	*B181328*

Get Quote

Introduction

(3-Nitrophenyl)methanamine, also known as 3-nitrobenzylamine, is a key intermediate in the synthesis of various pharmaceuticals and fine chemicals. Its chemical structure, featuring a primary amine and a nitro-substituted aromatic ring, imparts specific reactivity and properties that are of great interest in drug development and materials science. A thorough understanding of its molecular structure and purity is paramount, and this is where spectroscopic techniques such as Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS) become indispensable tools.

This guide provides a comprehensive overview of the spectroscopic data for **(3-Nitrophenyl)methanamine**. It is designed for researchers, scientists, and drug development professionals, offering not just the data itself, but also insights into the interpretation of the spectra and the underlying principles that govern the experimental outcomes. The protocols described herein are designed to be self-validating, ensuring the generation of reliable and reproducible data.

© 2026 BenchChem. All rights reserved.

Molecular Structure and Spectroscopic Overview

The structural formula of **(3-Nitrophenyl)methanamine** is presented below. The presence of a chiral center is absent. The key structural features to be identified by spectroscopy are the benzylic protons (-CH_2-), the primary amine protons (-NH_2), the aromatic protons on the meta-substituted ring, and the nitro group (-NO_2).

Caption: Molecular structure of **(3-Nitrophenyl)methanamine**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules in solution. It provides detailed information about the carbon-hydrogen framework of a molecule.

^{1}H NMR Spectroscopy

Proton NMR (^{1}H NMR) provides information on the number of different types of protons, their chemical environment, and their proximity to other protons.

The following data is for the hydrochloride salt of **(3-Nitrophenyl)methanamine**, which is commercially available as a solid. The protonation of the amine group significantly affects the chemical shifts of nearby protons.

Assignment	Chemical Shift (δ) in ppm	Multiplicity	Integration
-NH_3^+	~8.87	Broad Singlet	3H
Aromatic H	8.50	Singlet	1H
Aromatic H	8.24	Doublet	1H
Aromatic H	8.05	Doublet	1H
Aromatic H	7.73	Triplet	1H
-CH_2-	4.21	Singlet	2H

© 2026 BenchChem. All rights reserved.

Note: Data is interpreted from the spectrum of 3-Nitrobenzylammonium hydrochloride in DMSO-d_6.

The strong electron-withdrawing nature of the nitro group (-NO_2) deshields the aromatic protons, causing them to appear at high chemical shifts (downfield) in the range of 7.73-8.50 ppm. The distinct multiplicity of each aromatic proton (singlet, two doublets, and a triplet) is characteristic of a meta-substituted benzene ring. The benzylic protons (-CH_2-) are adjacent to the electron-withdrawing aromatic ring and the protonated amino group, leading to their downfield shift to around 4.21 ppm. The protons of the ammonium group (-NH_3^+) are acidic and exchange with residual water in the solvent, often resulting in a broad singlet at a high chemical shift (~8.87 ppm).

For the free amine, **(3-Nitrophenyl)methanamine**, in a solvent like $CDCl_3$, the -NH_2 protons would appear as a broad singlet further upfield, typically in the 1.5-2.0 ppm range. The benzylic protons would also be expected to shift slightly upfield compared to the hydrochloride salt.

- Sample Preparation: Dissolve 5-10 mg of **(3-Nitrophenyl)methanamine** in approximately 0.7 mL of a deuterated solvent (e.g., $CDCl_3$ or DMSO-d_6) in a clean, dry vial.
- Filtration: Filter the solution through a small plug of glass wool in a Pasteur pipette directly into a clean 5 mm NMR tube to remove any particulate matter.
- Instrumentation:
  - Spectrometer: 400 MHz NMR spectrometer.
  - Pulse Program: Standard single-pulse proton experiment.
  - Acquisition Parameters:
    - Spectral Width: -2 to 12 ppm.
    - Number of Scans: 16-64.
    - Relaxation Delay: 1-2 seconds.
- Data Processing:

© 2026 BenchChem. All rights reserved.

- Apply Fourier transformation, phase correction, and baseline correction.
- Reference the spectrum to the residual solvent peak (e.g., $CDCl_3$ at 7.26 ppm) or an internal standard like tetramethylsilane (TMS) at 0.00 ppm.
- Integrate all signals to determine the relative number of protons.

^{13}C NMR Spectroscopy

Carbon-13 NMR provides information about the different carbon environments in a molecule.

Assignment	Predicted Chemical Shift (δ) in ppm
Aromatic C-NO_2	~148
Aromatic C-CH_2	~142
Aromatic CH	~135
Aromatic CH	~129
Aromatic CH	~122
Aromatic CH	~121
-CH_2-	~46

Note: These are predicted values for the free amine based on typical chemical shift ranges for similar compounds.

The carbon atom attached to the nitro group is expected to be the most downfield aromatic carbon due to the strong electron-withdrawing effect of the nitro group. The other aromatic carbons will appear in the typical aromatic region (120-150 ppm). The benzylic carbon (-CH_2-) is expected to appear around 46 ppm. The exact chemical shifts can be influenced by the solvent and concentration.

- Sample Preparation: A more concentrated sample is required for ^{13}C NMR. Dissolve 20-50 mg of **(3-Nitrophenyl)methanamine** in approximately 0.7 mL of a deuterated solvent.
- Filtration: Filter the sample as described for ^{1}H NMR.

© 2026 BenchChem. All rights reserved.

- Instrumentation:
  - Spectrometer: 100 MHz NMR spectrometer.
  - Pulse Program: Proton-decoupled pulse sequence.
  - Acquisition Parameters:
    - Spectral Width: 0 to 220 ppm.
    - Number of Scans: 1024 or more to achieve a good signal-to-noise ratio.
    - Relaxation Delay: 2-5 seconds.
- Data Processing:
  - Apply Fourier transformation with a line broadening of 1-2 Hz, phase correction, and baseline correction.
  - Reference the spectrum to the solvent signal (e.g., $CDCl_3$ at 77.16 ppm).

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation, which causes molecular vibrations.

© 2026 BenchChem. All rights reserved.

Wavenumber (cm^{-1})	Vibration	Functional Group
3400-3300	N-H stretch	Primary Amine ($-NH_2$)
3100-3000	C-H stretch	Aromatic C-H
2950-2850	C-H stretch	Aliphatic C-H ($-CH_2-$)
1620-1600	C=C stretch	Aromatic Ring
1530-1515	Asymmetric N-O stretch	Nitro Group ($-NO_2$)
1355-1345	Symmetric N-O stretch	Nitro Group ($-NO_2$)
850-750	N-H wag	Primary Amine ($-NH_2$)
800-700	C-H bend	Meta-disubstituted Aromatic

The IR spectrum of **(3-Nitrophenyl)methanamine** is expected to show two distinct peaks in the 3400-3300 cm^{-1} region, characteristic of the symmetric and asymmetric N-H stretching of a primary amine. The strong absorptions around 1530 cm^{-1} and 1350 cm^{-1} are definitive indicators of the asymmetric and symmetric stretching of the nitro group, respectively. The aromatic C-H stretches will appear just above 3000 cm^{-1}, while the aliphatic C-H stretches of the methylene group will be just below 3000 cm^{-1}. The out-of-plane C-H bending in the 800-700 cm^{-1} region can help confirm the meta-substitution pattern of the aromatic ring.

- Sample Preparation: No special preparation is needed for a liquid sample. For a solid, a small amount of the powder is placed on the ATR crystal.
- Instrumentation:
  - Spectrometer: Fourier Transform Infrared (FTIR) spectrometer with an Attenuated Total Reflectance (ATR) accessory.
  - Acquisition Parameters:
    - Spectral Range: 4000-400 cm^{-1}.
    - Resolution: 4 cm^{-1}.

© 2026 BenchChem. All rights reserved.

    - Number of Scans: 16-32.

- Data Collection:
    - Record a background spectrum of the clean, empty ATR crystal.
    - Place a small drop of the liquid sample or a small amount of the solid sample onto the crystal.
    - Record the sample spectrum. The instrument software will automatically ratio the sample spectrum to the background spectrum to generate the final absorbance or transmittance spectrum.
- Data Analysis: Identify the characteristic absorption bands corresponding to the functional groups present in the molecule.

Mass Spectrometry (MS)

Mass spectrometry is a powerful analytical technique that measures the mass-to-charge ratio (m/z) of ionized molecules. It is used to determine the molecular weight of a compound and to deduce its structure from its fragmentation pattern.

m/z	Proposed Fragment	Relative Intensity
152	$[M]^{+\cdot}$ (Molecular Ion)	Low
107	$[M - NO_2 + H]^+$	High
77	$[C_6H_5]^+$	High
30	$[CH_2NH_2]^+$	Highest (Base Peak)

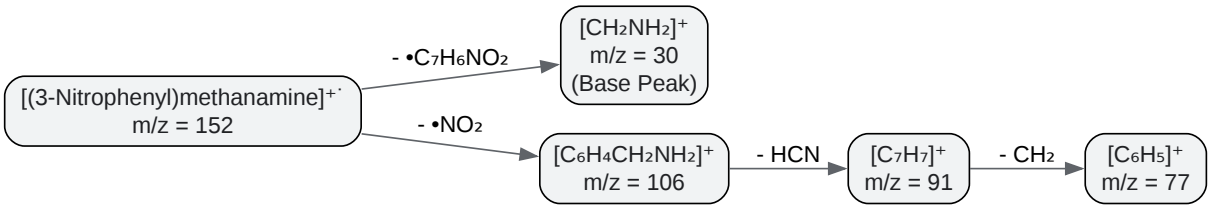
Data sourced from the NIST Mass Spectrometry Data Center.[1]

Under electron ionization (EI), **(3-Nitrophenyl)methanamine** (molecular weight: 152.15 g/mol) will first form a molecular ion ($[M]^{+\cdot}$) at m/z 152. This molecular ion is often unstable and undergoes fragmentation. The most favorable fragmentation is the cleavage of the benzylic C-C bond (α-cleavage to the amine), which is a common pathway for benzylamines. This results

© 2026 BenchChem. All rights reserved.

in the formation of the highly stable iminium ion $[CH_2NH_2]^+$ at m/z 30, which is observed as the base peak. The other fragment would be the 3-nitrophenyl radical.

Another significant fragmentation pathway involves the loss of the nitro group. The molecular ion can lose a nitro radical ($\bullet NO_2$) to form an ion at m/z 106, which can then rearrange. A more prominent peak is observed at m/z 107, which is likely due to the rearrangement and loss of a neutral species. The peak at m/z 77 corresponds to the stable phenyl cation ($[C_6H_5]^+$), formed by further fragmentation of the aromatic portion of the molecule.



Click to download full resolution via product page

Caption: Proposed mass spectrometry fragmentation pathway of **(3-Nitrophenyl)methanamine**.

- Sample Preparation: Dissolve a small amount of the sample (approx. 1 mg/mL) in a volatile organic solvent (e.g., dichloromethane or ethyl acetate).
- Instrumentation: Gas Chromatograph coupled to a Mass Spectrometer with an Electron Ionization (EI) source.
- GC Conditions:
  - Column: A non-polar capillary column (e.g., DB-5ms).
  - Injector Temperature: 250 °C.
  - Oven Program: Start at a low temperature (e.g., 50 °C), hold for 1-2 minutes, then ramp up to a high temperature (e.g., 280 °C) at a rate of 10-20 °C/min.

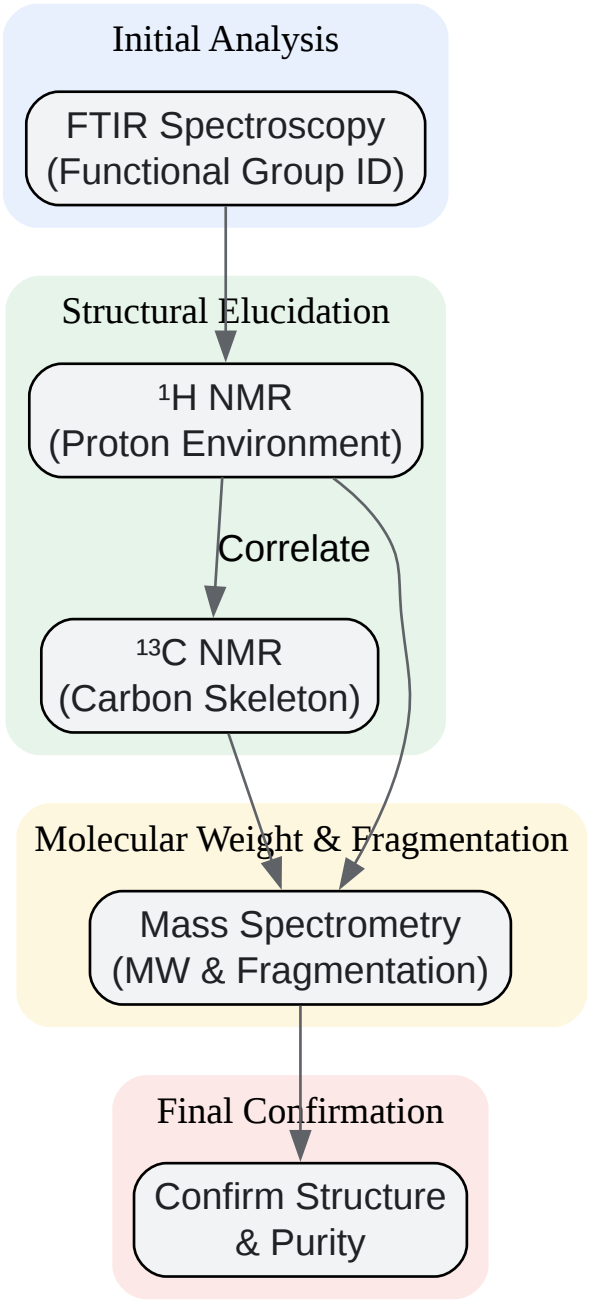
© 2026 BenchChem. All rights reserved.

- MS Conditions:
  - Ionization Mode: Electron Ionization (EI).
  - Ionization Energy: 70 eV.
  - Mass Range: 30-300 amu.
- Data Analysis:
  - Identify the peak corresponding to **(3-Nitrophenyl)methanamine** in the total ion chromatogram.
  - Analyze the mass spectrum of this peak to identify the molecular ion and the major fragment ions.
  - Compare the obtained spectrum with a library database (e.g., NIST) for confirmation.

Workflow for Spectroscopic Analysis

A logical workflow ensures comprehensive and efficient characterization of a chemical compound.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: A typical workflow for the spectroscopic characterization of an organic compound.

References

- National Center for Biotechnology Information. PubChem Compound Summary for CID 122722, 3-Nitrobenzylamine. [Link]

© 2026 BenchChem. All rights reserved.

- University of Rochester, Department of Chemistry. How to Get a Good 1H NMR Spectrum. [Link]
- Iowa State University, Chemical Instrumentation Facility. NMR Sample Preparation. [Link]
- Mettler Toledo. ATR-FTIR Spectroscopy Basics. [Link]
- University of California, Santa Cruz, Department of Chemistry and Biochemistry. IR Tables. [Link]
- Reich, H. J. NMR Spectroscopy :: 13C NMR Chemical Shifts. University of Wisconsin-Madison. [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 3-Nitrobenzylamine | C7H8N2O2 | CID 122722 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Spectroscopic Data for (3-Nitrophenyl)methanamine: An In-depth Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b181328/docs#spectroscopic-data-for-3-nitrophenyl-methanamine-an-in-depth-technical-guide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.